

Technical Support Center: Scaling Up Reactions Involving 2,6-Difluorobenzaldehyde

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Compound of Interest

Compound Name: 2,6-Difluorobenzaldehyde

Cat. No.: B1295200

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Welcome to the dedicated technical resource for researchers, process chemists, and drug development professionals working with **2,6-Difluorobenzaldehyde**. This guide is designed to provide field-proven insights and actionable troubleshooting strategies for transitioning your laboratory-scale synthesis to pilot plant and manufacturing scales. **2,6-Difluorobenzaldehyde** is a pivotal building block, particularly in pharmaceuticals and agrochemicals, where the unique properties of the difluorophenyl moiety can enhance metabolic stability and binding affinity.^{[1][2][3]} However, its reactivity profile presents specific challenges during scale-up. This document provides a structured, question-and-answer-based approach to navigate these complexities.

Section 1: Critical Safety & Handling at Scale

Scaling up requires a proportional increase in safety vigilance. The physical and toxicological properties of a chemical dictate handling procedures, and what is manageable at the gram scale can become a significant hazard at the kilogram scale.

Q1: What are the primary safety considerations when handling bulk quantities of 2,6-Difluorobenzaldehyde?

A1: Handling kilogram quantities of **2,6-Difluorobenzaldehyde** necessitates stringent engineering controls and adherence to industrial hygiene practices. Key considerations include:

- **Inhalation and Contact:** The compound is classified as a skin and eye irritant and may cause respiratory irritation.^{[4][5]} At scale, operations should be conducted in well-ventilated areas, preferably within a contained system or fume hood.^{[5][6]} Full personal protective equipment

(PPE), including chemical-resistant gloves, safety goggles with side-shields, and appropriate respiratory protection, is mandatory.[4][7]

- **Combustibility:** **2,6-Difluorobenzaldehyde** is a combustible liquid with a flash point of approximately 82.5 °C.[8] All equipment must be properly grounded to prevent the buildup of electrostatic charge.[7][9] When scaling up, it's crucial to keep the material away from heat, sparks, and open flames.[4][5]
- **Storage:** The compound should be stored in a cool, dry, and well-ventilated place in tightly closed containers, ideally under a nitrogen atmosphere to prevent oxidation.[4][5][6] Recommended storage temperature is between 2-8°C.[8][10]
- **Spill Response:** For large spills, evacuate the area and ensure adequate ventilation. Contain the spill using inert absorbent material (e.g., sand, silica gel) and collect it in suitable, closed containers for disposal.[4][6] Do not allow the product to enter drains.[6][7]

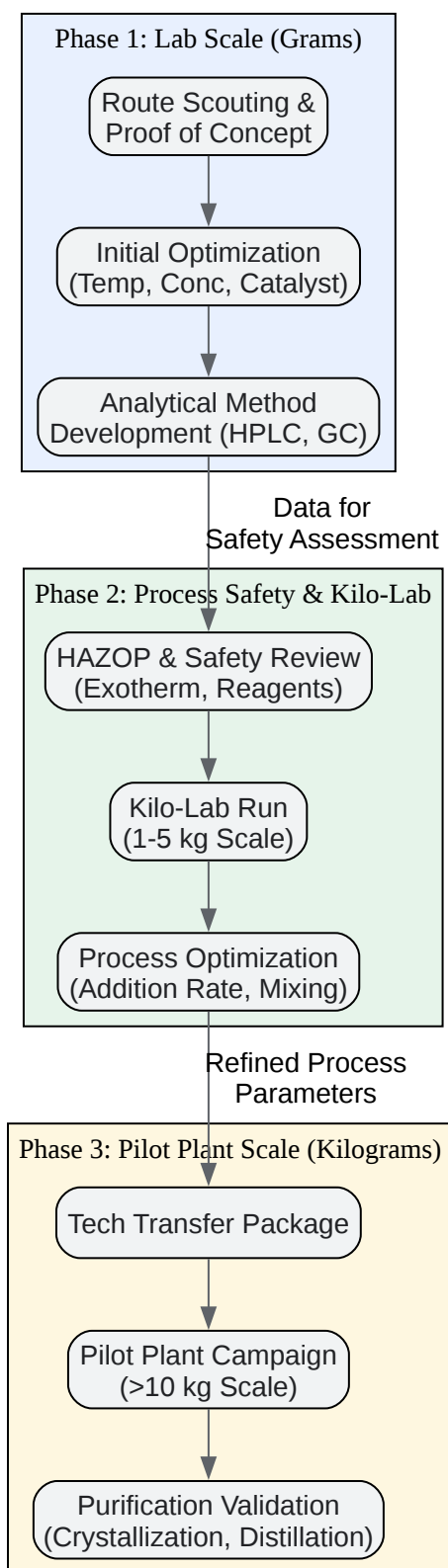
Key Physical and Safety Data Summary

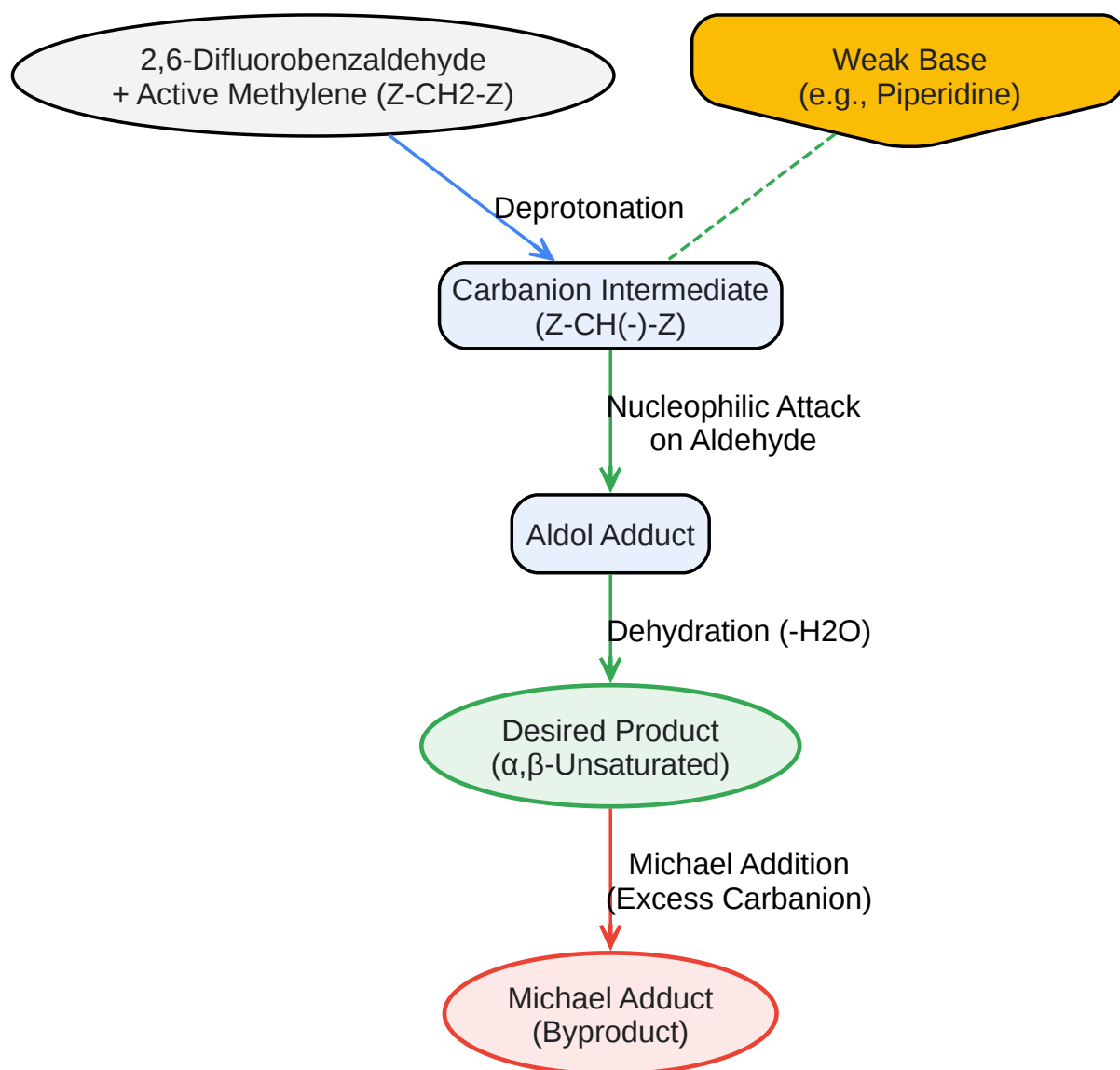
Property	Value	Source(s)
CAS Number	437-81-0	[10][11]
Molecular Formula	C ₇ H ₄ F ₂ O	[4]
Molecular Weight	142.11 g/mol	[4]
Appearance	Colorless to light yellow liquid or solid	[2][12]
Boiling Point	82-84 °C at 15 mmHg	[8][13][14]
Melting Point	15-17 °C	[8][13][14]
Density	1.317 g/mL at 25 °C	[8][13][14]
Flash Point	82.5 °C (180.5 °F) - closed cup	[8]
Incompatible Materials	Strong oxidizing agents, Strong bases	[5][7]

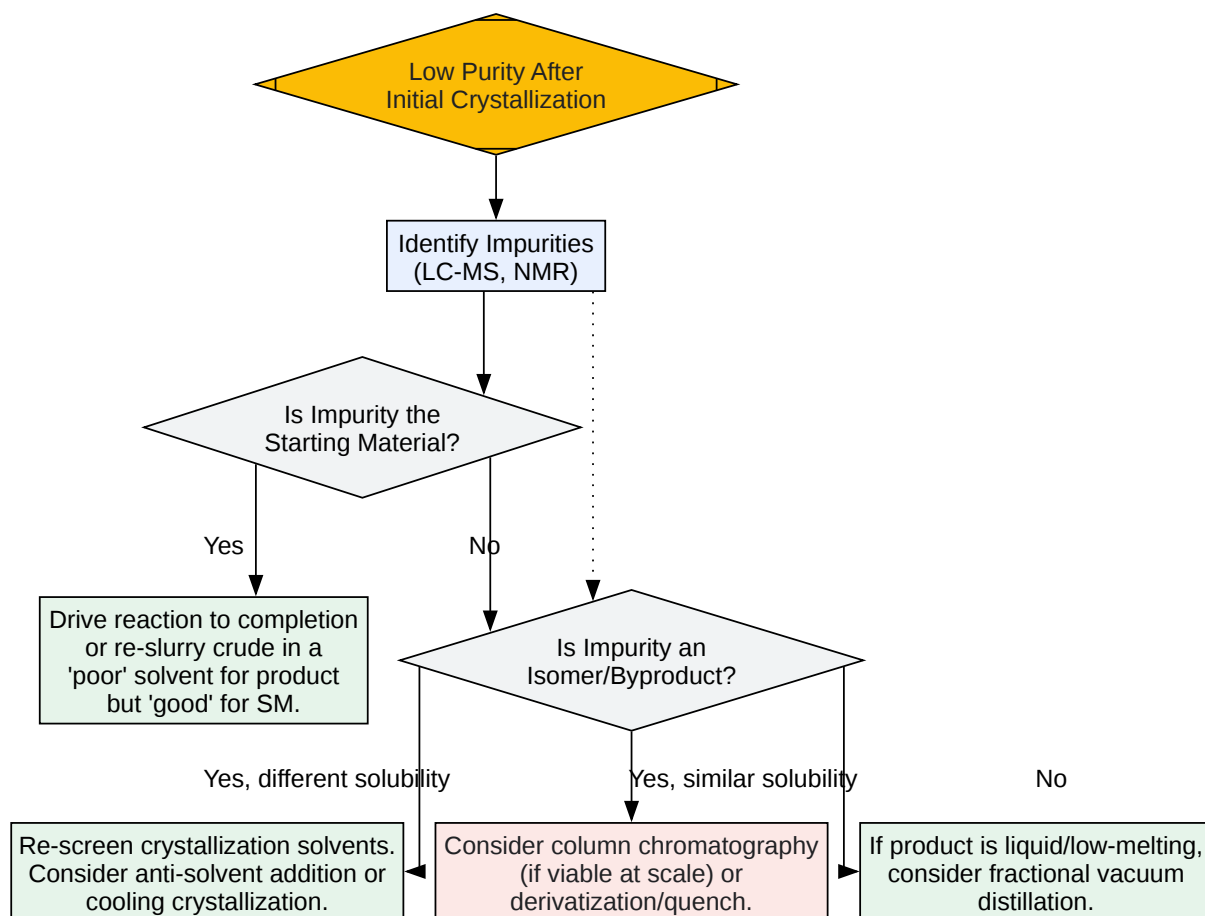
Section 2: Synthesis & Scale-Up of Key Reactions

The unique electronic properties of **2,6-Difluorobenzaldehyde**—specifically, the electron-withdrawing nature of the ortho-fluorine atoms—influence its reactivity in many common synthetic transformations.

Workflow for a Typical Scale-Up Project







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